

Application Notes & Protocols: Developing Kalafungin as a Potential Therapeutic Agent

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Compound of Interest

Compound Name: Kalafungin

Cat. No.: B1673277

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Introduction

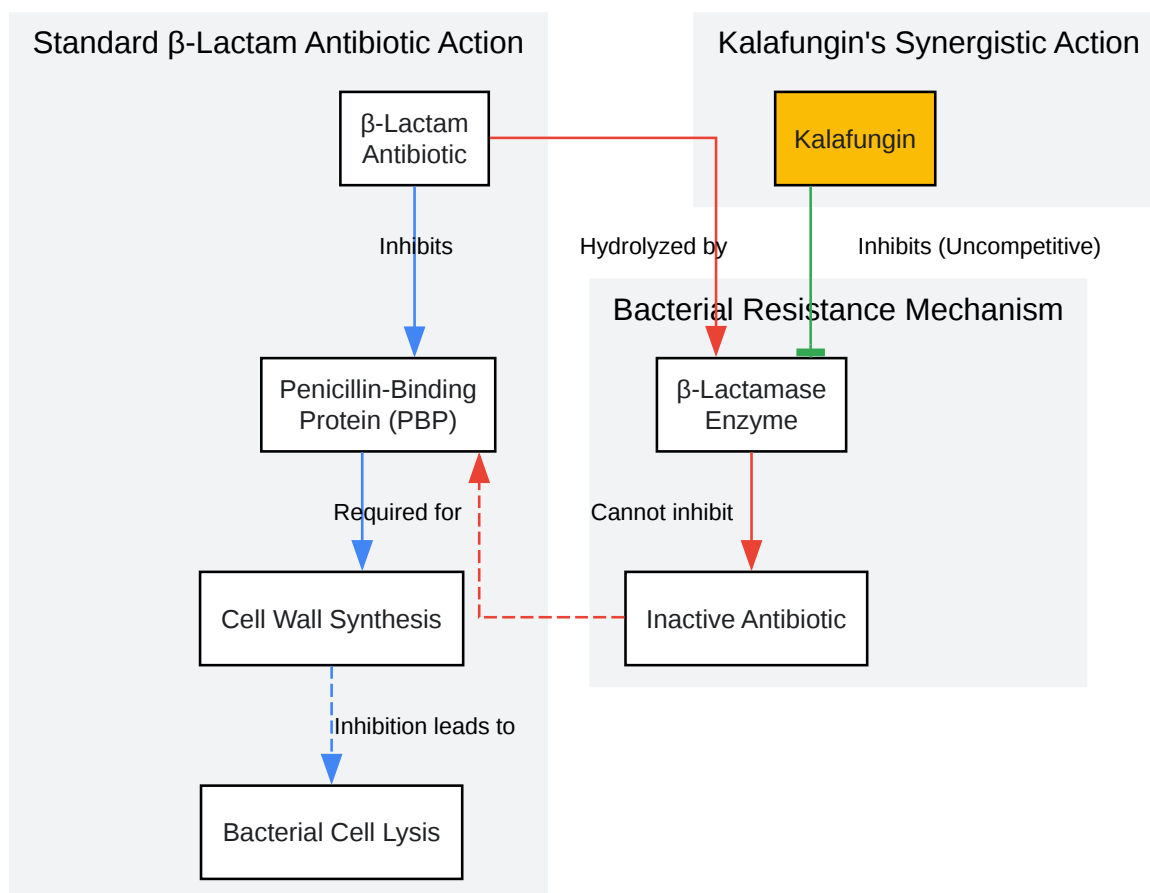
Kalafungin is a benzoisochromanequinone antibiotic originally isolated from the culture broth of *Streptomyces tanashiensis*[1][2][3]. It is a chemically stable, nonpolyene compound that has demonstrated a broad spectrum of biological activity.[1][2] Initial studies have highlighted its potent inhibitory effects against a variety of pathogenic fungi, yeasts, protozoa, and Gram-positive bacteria[1][2][4]. More recent investigations have expanded its potential therapeutic applications to include anticancer and synergistic antibacterial roles, specifically as a β -lactamase inhibitor[5][6][7][8]. These application notes provide a summary of known quantitative data and detailed protocols for key experiments to guide researchers in the further development of **Kalafungin** as a therapeutic agent.

Mechanism of Action

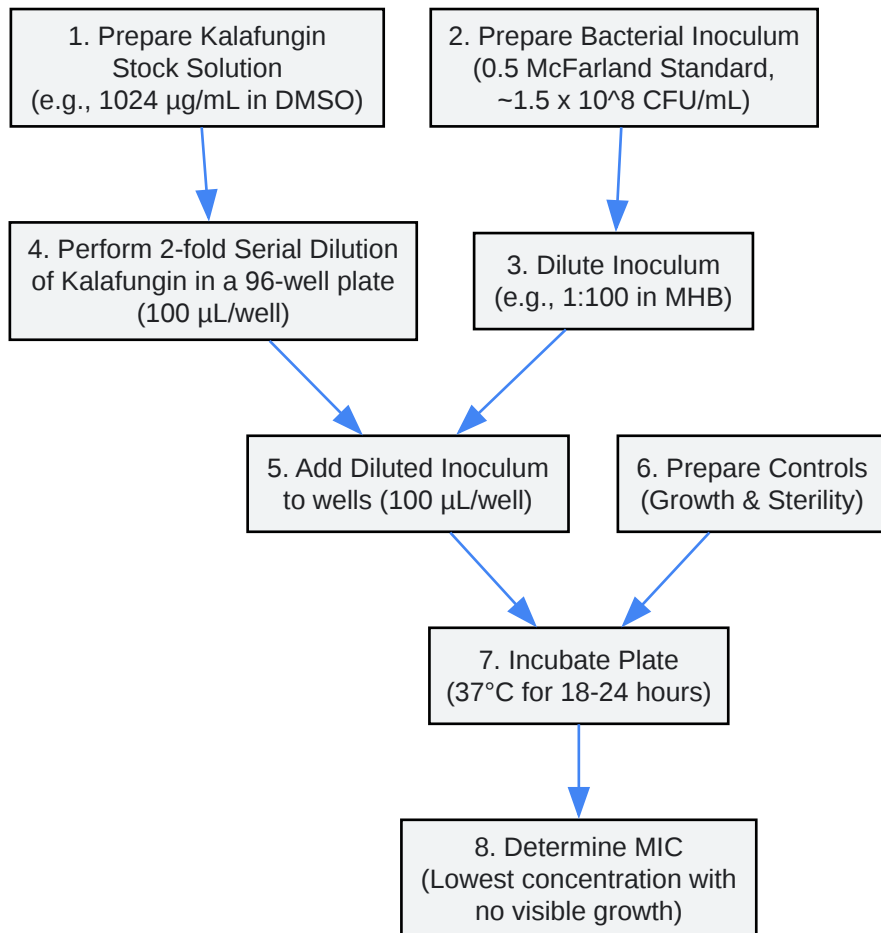
Kalafungin exhibits multiple mechanisms of action, making it a versatile candidate for drug development.

- **Antimicrobial Activity:** The primary antimicrobial mechanisms are believed to involve the destruction of the bacterial cell membrane[6][7][9]. Furthermore, **Kalafungin** functions as an uncompetitive inhibitor of β -lactamase, an enzyme that confers resistance to β -lactam antibiotics in many bacteria.[6][7] By inhibiting β -lactamase, **Kalafungin** can potentially restore the efficacy of commonly used antibiotics against resistant strains.[6][7]

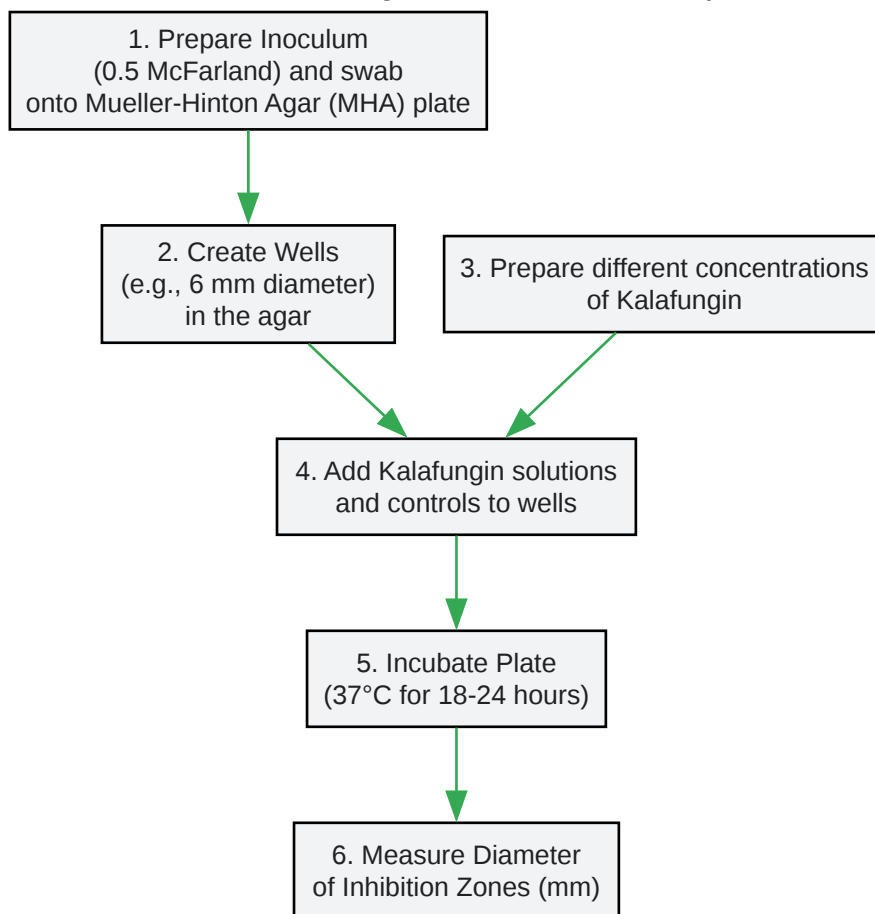
- Anticancer Activity: **Kalafungin** has been reported to inhibit the proliferation, invasion, and metastasis of various tumor cells[5][8]. The proposed mechanism for its anticancer effects is through a novel alkylation mechanism.[5][8] Some studies also suggest it may act as a selective inhibitor for the AKT kinase, a key component in cell survival signaling pathways.[5]

Kalafungin's Mechanism as a β -Lactamase Inhibitor

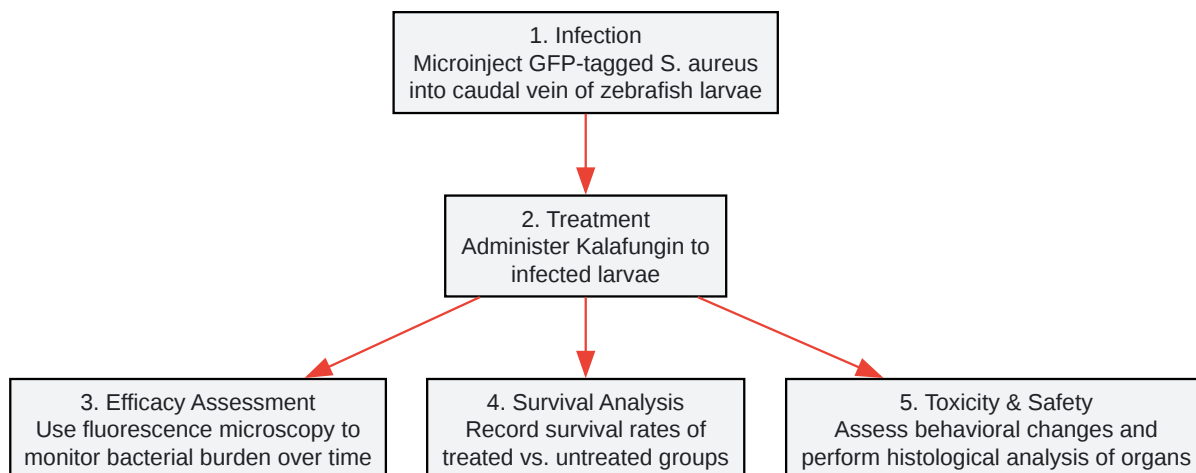
Workflow for MIC Determination



Workflow for Agar Well Diffusion Assay



Workflow for Zebrafish In Vivo Model

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